

# Butyronitrile-D7 vs propionitrile-D5 NMR performance

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Butyronitrile-D7

CAS No.: 352431-11-9

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## Chemical Structures and Properties

The core difference lies in their carbon chain length, which influences their physical properties and, consequently, their behavior in NMR experiments.

Property	Butyronitrile (C <sub>4</sub> H <sub>7</sub> N)	Propionitrile (C <sub>3</sub> H <sub>5</sub> N)
Molecular Weight	69.11 g/mol [1]	55.08 g/mol [2]
Boiling Point	117.6 °C [3]	96 - 98 °C [2]
Density	0.794 g/mL [3]	0.772 g/mL [2]
Deuterated Analogue	Butyronitrile-D7	Propionitrile-D5 [4]
Deuterated MW	Information Missing	60.11 g/mol [4]

## NMR Spectral Data Comparison

The proton NMR (<sup>1</sup>H NMR) chemical shifts for the two compounds are distinct due to their different structures. The data below is for the non-deuterated forms in CDCl<sub>3</sub>.

Compound	Assignment	Chemical Shift ( $\delta$ , ppm)	Multiplicity & Coupling
<b>Butyronitrile</b> (400 MHz, CDCl <sub>3</sub> ) [1]	H <sub>A</sub> (CH <sub>2</sub> CN)	~2.34	Triplet / Complex Multiplet
H <sub>B</sub> (Middle CH <sub>2</sub> )	~1.69	Complex Multiplet	H <sub>C</sub> (CH <sub>3</sub> )
~1.08	Triplet	<b>Propionitrile</b> (Theoretical)	H <sub>A</sub> (CH <sub>2</sub> CN)
~2.34 (Estimated)	Triplet	H <sub>B</sub> (CH <sub>3</sub> )	~1.69 (Estimated)
			Triplet

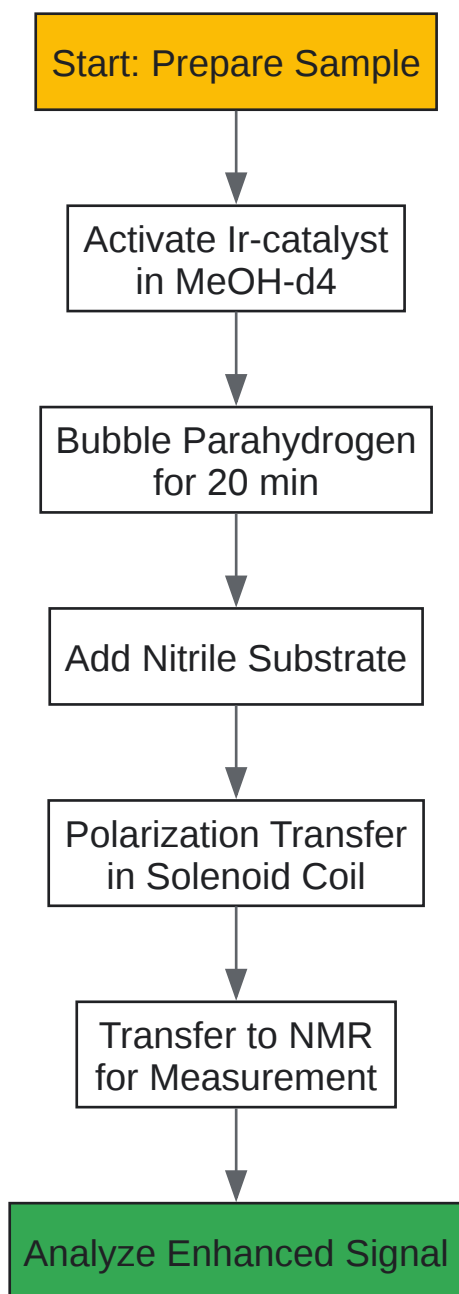
## NMR Performance and Experimental Considerations

The "performance" of a deuterated solvent in NMR is typically judged by its ability to provide a non-interfering spectral window, minimize residual proton signals, and offer favorable sample preparation properties.

- **Spectral Simplicity:** Propionitrile-D<sub>5</sub>, with one fewer methylene group, will have a simpler <sup>1</sup>H NMR spectrum than **Butyronitrile-D<sub>7</sub>**. This can be an advantage when analyzing solute signals that appear in the aliphatic region [2] [3].
- **Chemical Shift Range:** Both nitriles have protons that resonate in the aliphatic region (0.8-2.4 ppm). The longer chain of butyronitrile results in more distinct proton environments and a slightly broader spread of chemical shifts [1].
- **Application in Hyperpolarization:** Research indicates that nitrile compounds can be hyperpolarized using techniques like SABRE (Signal Amplification by Reversible Exchange), which dramatically enhances NMR signals. Studies show that polarization efficiency can decrease with longer carbon chains and more branched structures. For instance, a linear chain like butyronitrile showed more effective polarization transfer to its protons than its branched isomer [5]. This could be a consideration for advanced NMR applications.

## Example Experimental Protocol (SABRE Hyperpolarization)

The following workflow generalizes a method from research for hyperpolarizing nitrile compounds to enhance their NMR signals [5]. This can be a key differentiator in performance for sensitive analyses.



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#### Protocol Details:

- **Catalyst Activation:** An Iridium-based catalyst (e.g., 3.12  $\mu\text{mol}$ ) is first activated in a deuterated solvent like Methanol-d<sub>4</sub> (900  $\mu\text{L}$ ) [5].
- **Parahydrogen Bubbling:** Parahydrogen gas is bubbled through the solution for about 20 minutes to interact with the catalyst [5].
- **Substrate Addition:** The nitrile compound (e.g., 5  $\mu\text{L}$  of butyronitrile or propionitrile) is added to the solution [5].

- **Polarization Transfer:** The sample is shuttled into a magnetic field (often a low field around 70 G) where polarization is transferred from parahydrogen to the nitrile's protons [5].
- **NMR Measurement:** The hyperpolarized sample is rapidly transferred to an NMR spectrometer for measurement, observing significant signal enhancement (over 100-fold) [5].

## Performance Summary

The choice between **Butyronitrile-D7** and Propionitrile-D5 is not about one being universally "better" but about which is more suitable for your specific experimental needs.

Use Case	Recommended Solvent	Rationale
Standard NMR of Apolar Solutes	Propionitrile-D5	Less viscous, simpler spectrum, potentially lower cost.
Studies Requiring Specific Polarity	Butyronitrile-D7	Slightly less polar, different solvation properties.
Advanced Hyperpolarization (SABRE)	Butyronitrile-D7	Research shows higher polarization enhancement in linear nitriles [5].

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## References

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**Address:** Ontario, CA 91761, United States

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